

Ipalbine: An Overview of a Sparsely Characterized Alkaloid

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Compound of Interest

Compound Name: *Ipalbine*

Cat. No.: *B15139356*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ipalbine is a hexahydroindolizine alkaloid that has been isolated from the plant *Ipomoea alba*, commonly known as the moonflower.[1][2] As a member of the diverse alkaloid family of natural products, **Ipalbine** holds potential for biological activity. However, a comprehensive review of publicly available scientific literature reveals that **Ipalbine** remains a sparsely characterized compound. While its existence and source are documented, in-depth studies detailing its specific biological activities, mechanism of action, and associated signaling pathways are not readily available.

This guide summarizes the current, limited knowledge on **Ipalbine** and the biological activities observed in extracts of its source plant, *Ipomoea alba*. It is important to note that the data required for a complete technical whitepaper, including extensive quantitative data, detailed experimental protocols, and signaling pathway diagrams specifically for **Ipalbine**, are not present in the current body of scientific literature.

Biological Activity Screening of *Ipomoea alba* Extracts

Research on the chloroform extracts of *Ipomoea alba* seeds, which contain indolizine alkaloids such as **Ipalbine**, has provided some initial insights into potential biological activities.[3] These

studies, however, evaluate the effects of a complex mixture of compounds and do not isolate the specific contributions of **Ipalbine**.

Data Presentation

The following table summarizes the reported biological activities of Ipomoea alba extracts. It is critical to reiterate that these activities are attributed to the entire extract and not specifically to **Ipalbine**.

Biological Activity	Target Organism/Cell Line	Observed Effect	Quantitative Data (for Extract)	Source
Antibacterial	Enterococcus faecalis	Strong Inhibition	MIC: 19.5 µg/mL	[3]
Bacillus cereus	Strong Inhibition	MIC: 19.5 µg/mL	[3]	
Antifungal	Cryptococcus neoformans	Inhibition	MIC: 78 µg/mL	[3]
Cytotoxic	Human breast cancer cell line (MDA-MB-231)	Strong Cytotoxicity	IC50: 35.72 ± 1.86 µg/mL	[3]
Antitoxic & Antioxidant	Not specified	General Activity	Not specified	[2]

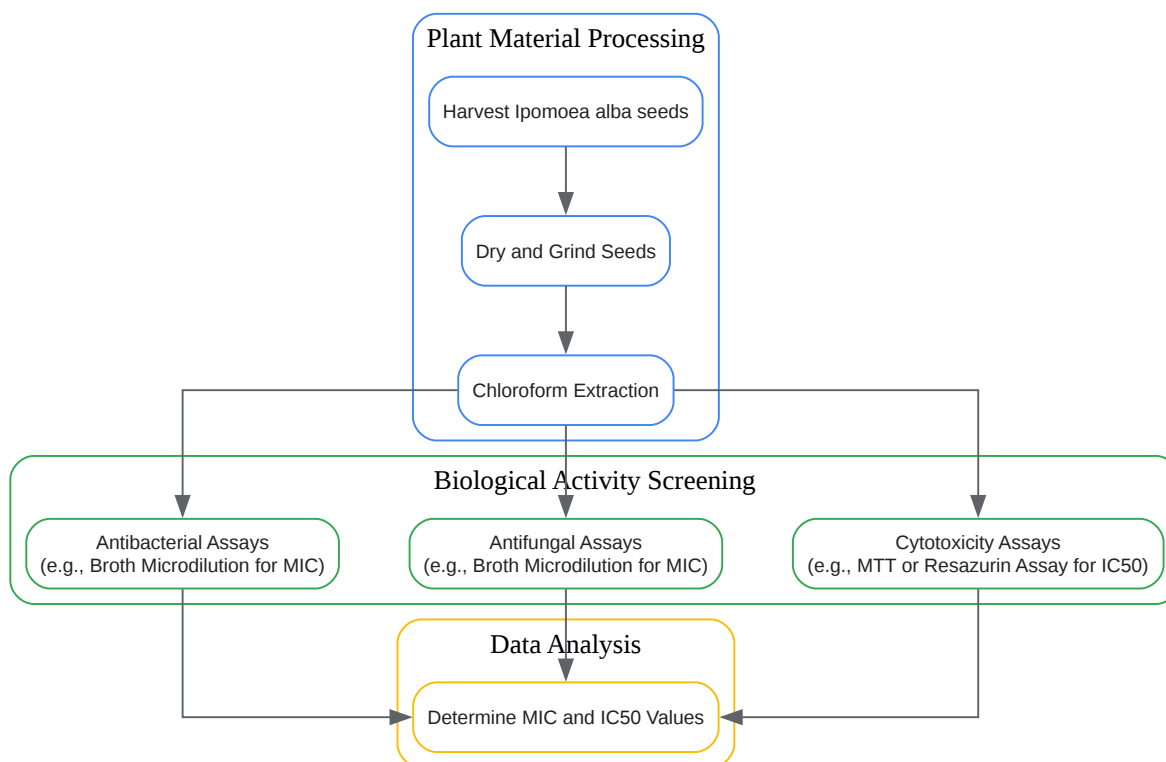
MIC: Minimum Inhibitory Concentration; IC50: Half-maximal Inhibitory Concentration. These values are for the chloroform extract of Ipomoea alba seeds, not for purified **Ipalbine**.

Experimental Protocols

Detailed experimental protocols for the biological activity screening of purified **Ipalbine** are not available in the reviewed literature. The methodologies employed in the study of Ipomoea alba extracts are described in general terms. For researchers interested in replicating or expanding upon this work, standard protocols for antibacterial, antifungal, and cytotoxicity assays would be applicable.

General Methodology for Extract Screening

A generalized workflow for the initial screening of a plant extract, such as that from *Ipomoea alba*, is outlined below.



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A generalized workflow for the biological screening of plant extracts.

Signaling Pathways

There is currently no information available in the scientific literature regarding the mechanism of action or any signaling pathways modulated by **Ipalbine**. Elucidating these pathways would

require significant further research, including target identification and mechanism of action studies.

Conclusion and Future Directions

Ipalbine is a known natural product with a defined chemical structure, isolated from *Ipomoea alba*. However, its biological activities and pharmacological properties remain largely unexplored. Preliminary studies on crude extracts from its source plant suggest potential antibacterial, antifungal, and cytotoxic activities.

For researchers, scientists, and drug development professionals, **Ipalbine** represents an understudied molecule that may warrant further investigation. Future research should focus on:

- **Isolation and Purification:** Developing efficient methods to obtain pure **Ipalbine** in sufficient quantities for detailed biological screening.
- **Broad Biological Screening:** Testing purified **Ipalbine** against a wide range of biological targets, including various cancer cell lines, bacterial and fungal strains, and viral assays.
- **Mechanism of Action Studies:** Once a significant biological activity is identified, subsequent studies should aim to elucidate the molecular mechanism and identify the specific cellular targets and signaling pathways involved.

The lack of comprehensive data on **Ipalbine** highlights a common challenge and opportunity in natural product research: many known compounds remain to be fully characterized, potentially holding untapped therapeutic potential.

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